

Istamycin A0 comparative minimal inhibitory concentrations

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Istamycin A0

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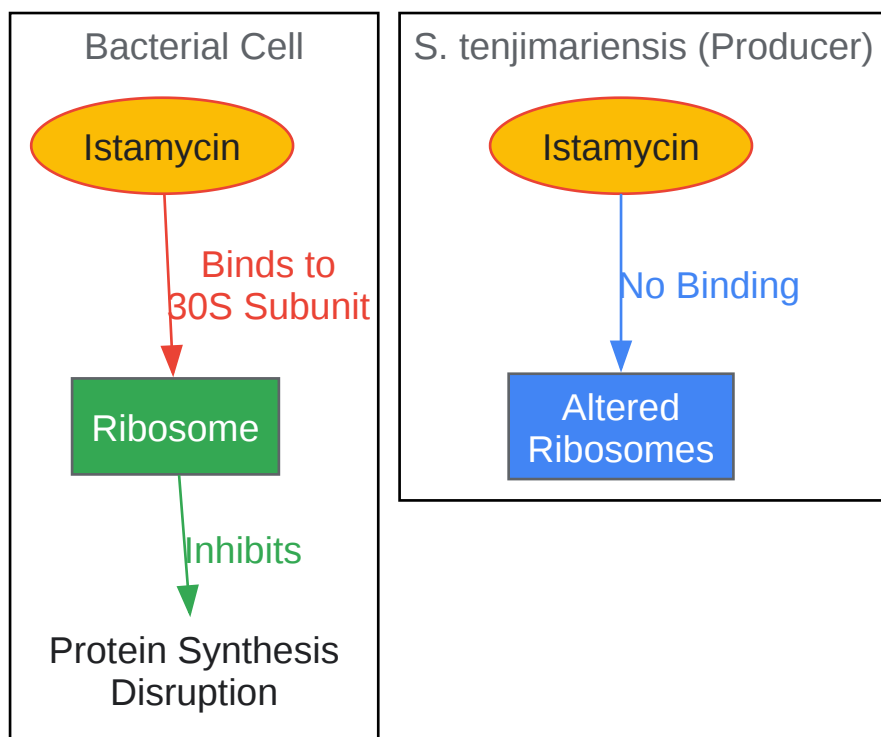
Istamycin A0 at a Glance

Istamycin A0 is an aminoglycoside antibiotic produced by the bacterium *Streptomyces tenjimariensis* [1] [2]. Here is a summary of its key characteristics:

Property	Description
Molecular Formula	$C_{13}H_{27}N_3O_7$ [1]
Molecular Weight	337.37 g/mol [1]
Producing Organism	<i>Streptomyces tenjimariensis</i> [1] [2]
Mechanism of Action	Binds to the bacterial ribosome, inhibiting protein synthesis [1] [3]

Mechanism of Action and Bacterial Resistance

The following diagram illustrates the mechanism of action of Istamycin A0 and the self-resistance mechanism in its producing organism.



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- **Ribosomal Binding:** As an aminoglycoside, Istamycin A0 exerts its antibacterial effect by binding to the 30S subunit of the bacterial ribosome [1] [3]. This binding disrupts the process of protein synthesis, leading to bacterial cell death [1].
- **Self-Resistance:** The producer organism, *Streptomyces tenjimariensis*, possesses a self-resistance mechanism to avoid harm from its own antibiotic [4]. Research indicates that this resistance is primarily due to **ribosomal modification**; the ribosomes of *S. tenjimariensis* are structurally altered so that Istamycin A0 cannot bind to them, thus allowing protein synthesis to proceed normally even in the presence of high antibiotic concentrations [4] [1].

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References

1. Istamycin AO () for sale [vulcanchem.com]

2. Studies on new aminoglycoside antibiotics, istamycins , from an... [jstage.jst.go.jp]
3. File: Istamycin (sannamycin B).svg - Wikimedia Commons A 0 [commons.wikimedia.org]
4. Self-resistance of a Streptomyces which produces istamycins [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Istamycin A0 comparative minimal inhibitory concentrations].

Smolecule, [2026]. [Online PDF]. Available at:

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